

Technical Specifications & Handling

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Compound Focus: Sulforhodamine G

CAS No.: 5873-16-5

Cat. No.: S596859

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The table below summarizes the key physical and chemical properties of **Sulforhodamine G** for your experimental planning.

Property	Specification	Source
CAS Number	5873-16-5	[1] [2] [3]
Molecular Formula	$C_{25}H_{25}N_2NaO_7S_2$	[2] [4]
Molecular Weight	552.6 g/mol	[2] [4]
Reported Solubility in Water	~5 g/L (approx.)	[1]
Other Solubility Data	>50 mg/mL (aqueous solutions), 160.7 mg/L @ 25°C (est)	[2] [4]
Detection Threshold	0.01 µg/L	[1]
Excitation Peak (λ_{ex})	529-532 nm	[1] [5] [4]
Emission Peak (λ_{em})	548-552 nm	[1] [2] [4]
Physical Form	Dark red powder	[1]
Purity Note	Commercial samples are often 60% dye content	[3] [4]

Frequently Asked Questions

Q1: The dye doesn't fully dissolve in my aqueous buffer. What should I do? The reported solubility of ~5 g/L provides a practical starting point. If you encounter issues:

- **Verify Concentration:** Ensure your target concentration is at or below 5 mg/mL.
- **Check Purity:** Be aware that the purity of commercial powder can vary. A product listed as 60% dye content means you need to use a proportionally larger mass to achieve the same concentration of active fluorescent compound [3] [4].
- **Sonication:** Briefly sonicating the solution in a water bath can help dissolve the powder completely.
- **Solvent:** **Sulforhodamine G** is designed to be water-soluble. The search results indicate it is insoluble in ethanol [6].

Q2: What are the primary research applications for Sulforhodamine G? This dye is versatile and used in different fields:

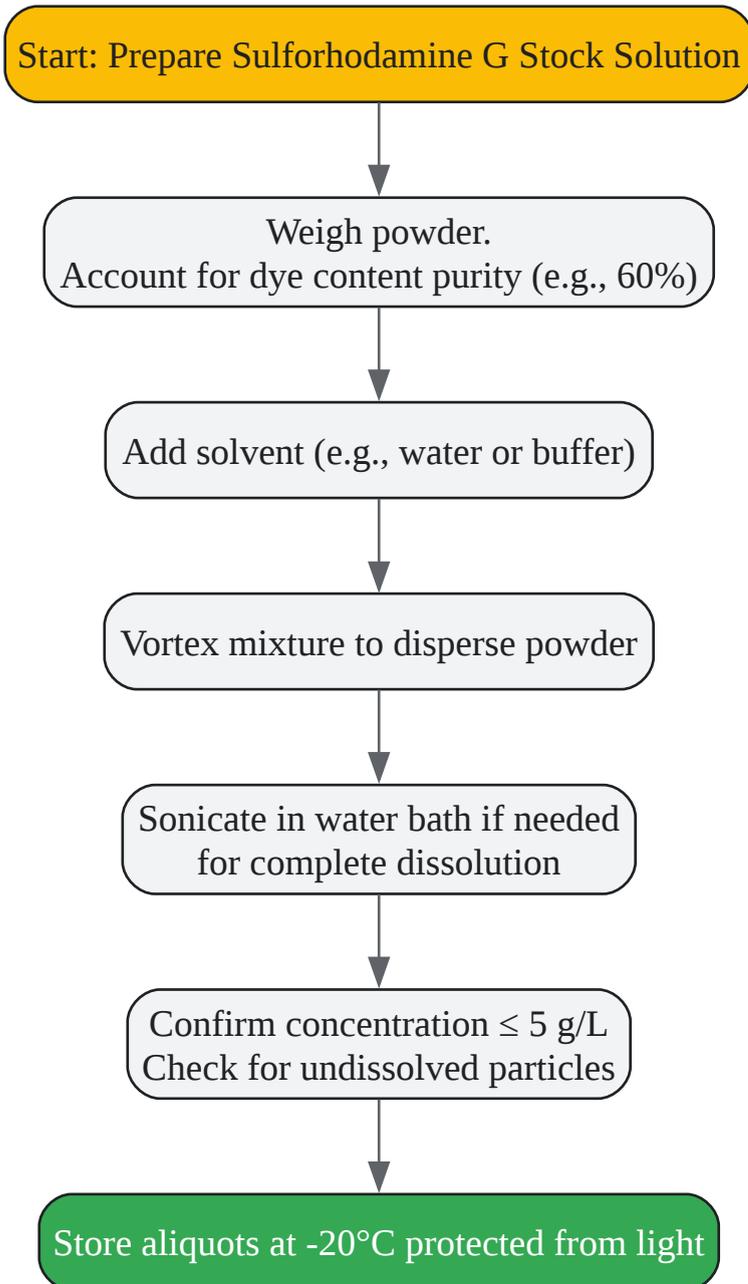
- **Hydrological Tracing:** It is widely used for mapping underground watercourses, studying flow times, and measuring river flow due to its strong fluorescence and low detection threshold [1].
- **Biological Staining:** It is used as a fluorescent stain for proteins, helping researchers visualize and quantify protein content in assays [6].
- **Contamination Simulation:** It is employed in industrial settings for both dry and wet contamination simulation studies [1].

Q3: Why might my fluorescence signal be weak or variable? Several factors can affect fluorescence intensity:

- **Quenching:** Fluorescence can be quenched by oxidizing agents [1]. The dye's emission is also highly dependent on its local environment; for example, confinement in small porous silica structures can drastically reduce its quantum yield [4].
- **pH:** While not explicitly detailed for **Sulforhodamine G**, related rhodamine dyes are known to be pH-sensitive. The protonation state of the amino groups can affect the absorption and emission spectra [7].
- **Adsorption:** The dye has a noted medium adsorption characteristic, meaning it can stick to certain surfaces and vessels, effectively reducing the concentration in solution [1].
- **Photobleaching:** Always store the dye powder in the dark at -20°C and protect solutions from prolonged light exposure during experiments to prevent degradation [2].

Experimental Workflow: Preparing a Stock Solution

The following diagram outlines the key steps and considerations for reliably preparing a **Sulforhodamine G** stock solution.



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Troubleshooting Guide

Problem	Possible Cause	Suggested Solution
Low Fluorescence Signal	Concentration below detection threshold	Confirm solution concentration; check against 0.01 µg/L threshold [1].
	Photobleaching	Store powder and solutions in the dark at -20°C [2].
	Environmental quenching	Check for oxidizing agents; note spectral shifts in confined spaces [1] [4].
High Background Noise	Dye adsorption to equipment	Use compatible labware; note medium adsorption property [1].
Inconsistent Results	Variable powder purity	Use the same supplier/batch; calculate mass based on dye content [3].
	Improper storage	Ensure cold storage and protect from light to maintain dye integrity [2].

Key Experimental Considerations

- **Interference:** Be cautious of potential interference from **Sulforhodamine B**, as their fluorescence signals can overlap [1].
- **Spectral Properties:** The excitation and emission maxima can shift slightly (± 2 nm) depending on the solvent and instrument used [4]. Always verify the spectra on your own system.
- **Safety and Disposal:** While specific MSDS details were not fully available in the search results, general lab safety practices should be followed. One source mentioned that incineration with alkaline scrubbers is an effective disposal method [4].

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References

1. Sulforhodamine G powder -Cl:45220 - FluoTechnik [fluotechnik.org]
2. CAS 5873-16-5 Sulforhodamine G [alfa-chemistry.com]
3. Sulforhodamine G | 5873-16-5 [chemicalbook.com]
4. Sulforhodamine G () for sale [vulcanchem.com]
5. Absorption [Sulforhodamine G] [aatbio.com]
6. Sulforhodamine G | Fluorescent Stain [medchemexpress.com]
7. US5380880A - Fluorescent pH indicators [patents.google.com]

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